

1-Bromohexadecane-d33 CAS number and molecular weight.

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Compound of Interest

Compound Name: 1-Bromohexadecane-d33

Cat. No.: B1528123

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An In-depth Technical Guide to 1-Bromohexadecane-d33

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromohexadecane-d33**, a deuterated analog of 1-Bromohexadecane. This document details its chemical and physical properties, synthesis, and key applications, with a focus on its relevance in research and development.

Core Chemical Data

1-Bromohexadecane-d33 is a valuable compound in various scientific fields, particularly where isotopic labeling is required to trace metabolic pathways or to alter reaction kinetics.

Property	1-Bromohexadecane-d33	1-Bromohexadecane (for comparison)
CAS Number	284474-41-5	112-82-3[1][2]
Molecular Formula	CD ₃ (CD ₂) ₁₄ CD ₂ Br	C ₁₆ H ₃₃ Br[1][2]
Molecular Weight	338.54 g/mol	305.34 g/mol [3][4]
Melting Point	16-18 °C (lit.)	16-18 °C (lit.)[3][5]
Boiling Point	190 °C at 11 mmHg (lit.)	190 °C at 11 mmHg (lit.)[3]
Density	1.105 g/mL at 25 °C	0.999 g/mL at 25 °C (lit.)[3]
Refractive Index	Not available	n _{20/D} 1.461 (lit.)[3]
Isotopic Purity	98 atom % D	Not applicable

Synthesis of 1-Bromohexadecane-d33

The synthesis of **1-Bromohexadecane-d33** typically involves the bromination of its deuterated alcohol precursor, N-hexadecyl-d33 alcohol. A general and adaptable method for the synthesis of alkyl bromides from their corresponding alcohols is the reaction with hydrogen bromide.

Experimental Protocol: Bromination of N-hexadecyl-d33 alcohol

A plausible synthetic route for **1-Bromohexadecane-d33** is the reaction of N-hexadecyl-d33 alcohol with hydrogen bromide.[6] While a detailed published protocol specifically for the deuterated version is not readily available, the following is a well-established method for the non-deuterated analog which can be adapted.

Materials:

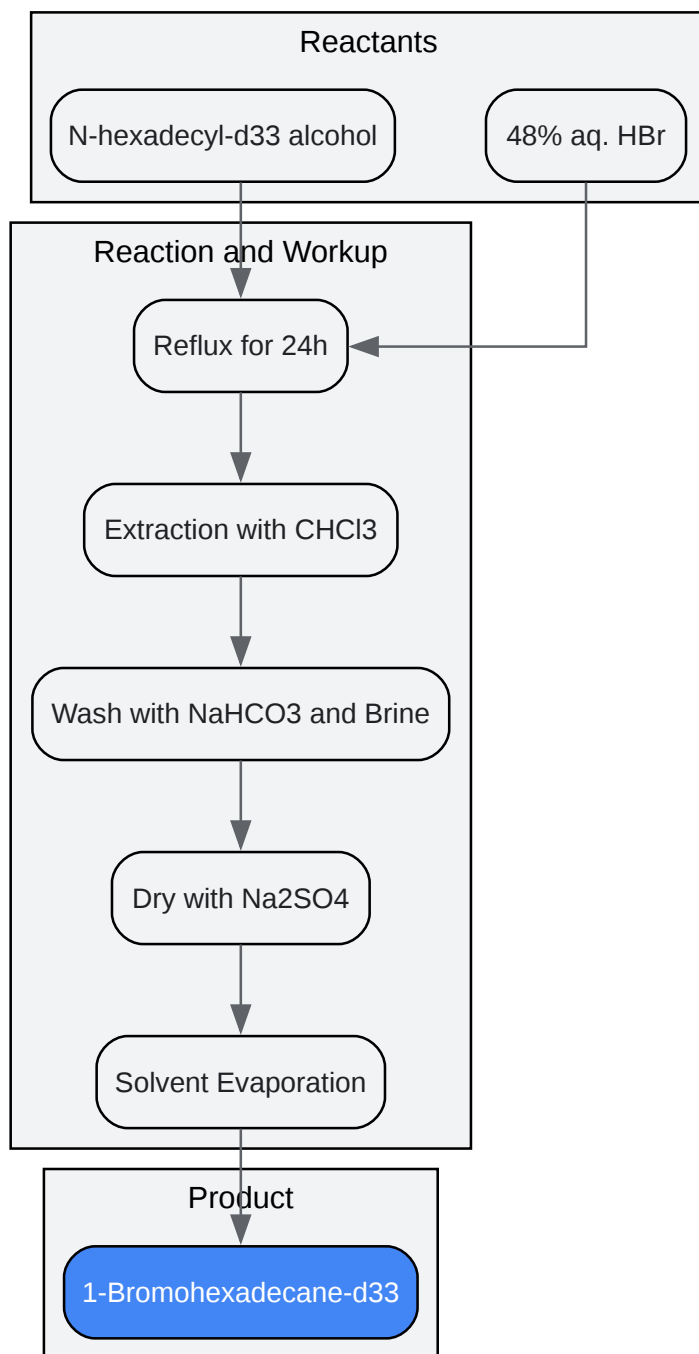
- N-hexadecyl-d33 alcohol
- 48% aqueous hydrobromic acid (HBr)
- Chloroform (CHCl₃)

- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- A mixture of N-hexadecyl-d33 alcohol and 48% aqueous hydrobromic acid is heated under reflux for 24 hours.
- After cooling to room temperature, the reaction mixture is extracted with chloroform.
- The combined organic layers are washed sequentially with saturated sodium bicarbonate solution and brine.
- The organic layer is then dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure, and the resulting product is dried under vacuum to yield **1-Bromohexadecane-d33**.

Synthesis of 1-Bromohexadecane-d33

[Click to download full resolution via product page](#)Caption: Synthetic workflow for **1-Bromohexadecane-d33**.

Applications in Research and Development

1-Bromohexadecane and its deuterated analog are versatile reagents in organic synthesis and materials science.

Role in Drug Development

Deuteration of drug candidates is a strategic approach in medicinal chemistry to improve their metabolic profiles.^{[7][8]} The substitution of hydrogen with deuterium can lead to a stronger carbon-deuterium bond, which can slow down metabolic processes that involve the cleavage of this bond.^[9] This "kinetic isotope effect" can result in:

- Improved Pharmacokinetics: Reduced metabolic rate can lead to a longer half-life and lower clearance of a drug, potentially allowing for less frequent dosing.^{[10][11]}
- Reduced Toxicity: By altering metabolic pathways, deuteration can decrease the formation of toxic metabolites.^[10]

While there are no specific drug development programs publicly citing the use of **1-Bromohexadecane-d33**, it serves as a valuable building block for introducing a deuterated hexadecyl chain into a larger molecule. This could be relevant for developing new chemical entities where a long alkyl chain is a "soft spot" for metabolic degradation.

Applications in Materials Science

1-Bromohexadecane is utilized in the synthesis and functionalization of nanoparticles. The long alkyl chain can act as a capping agent, controlling the growth and imparting stability to the nanoparticles. It can also serve as a high-boiling point solvent in their synthesis. The use of **1-Bromohexadecane-d33** in this context would allow for detailed mechanistic studies of nanoparticle formation and surface dynamics using techniques sensitive to isotopic labeling, such as neutron scattering.

Experimental Protocol: Functionalization of Nanoparticles

The following is a conceptual protocol for the surface functionalization of pre-synthesized nanoparticles with a deuterated hexadecyl chain using **1-Bromohexadecane-d33**. This

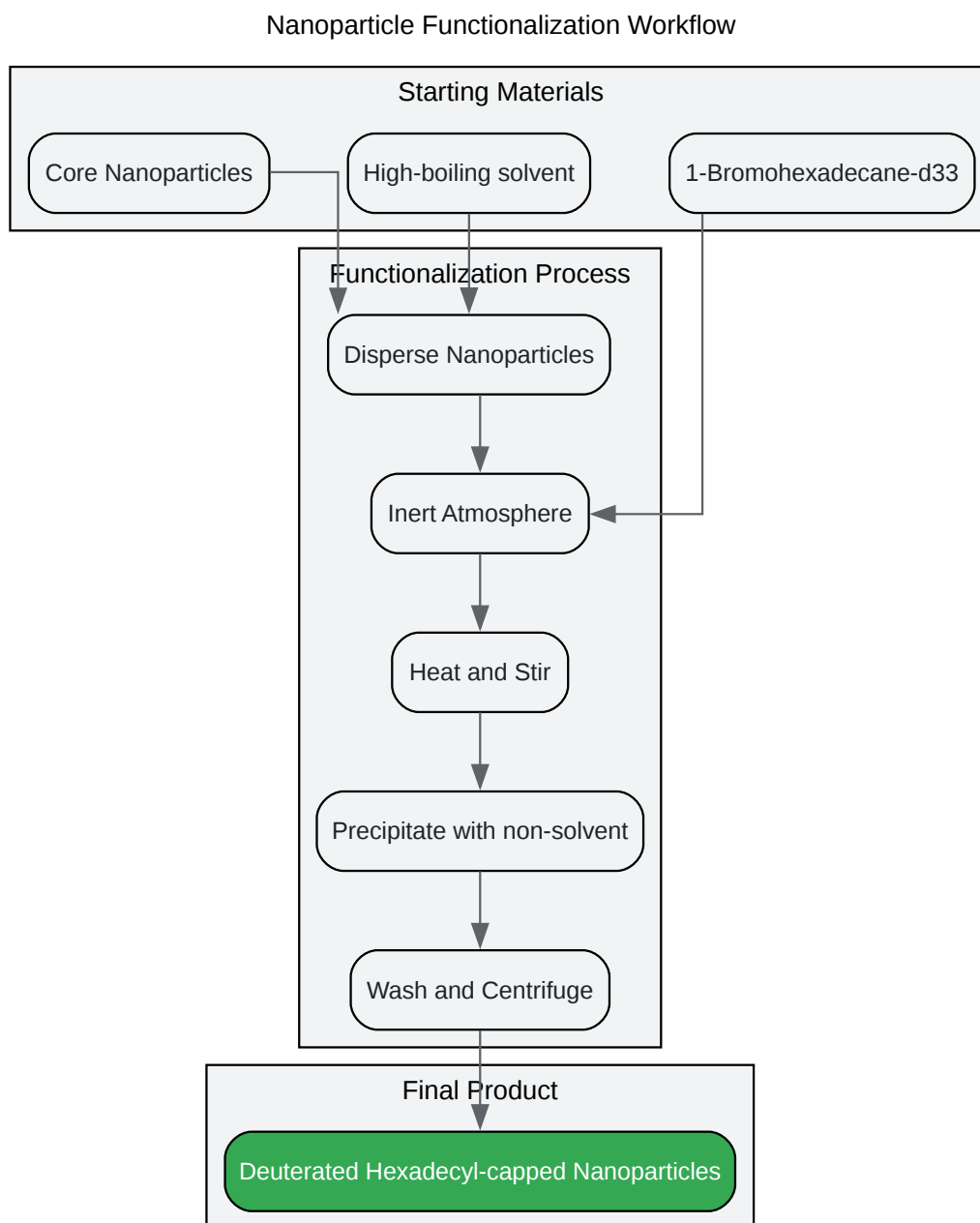
process imparts hydrophobicity and can be used to create a stable colloidal dispersion in non-polar solvents.

Materials:

- Pre-synthesized nanoparticles (e.g., iron oxide, quantum dots) with surface ligands amenable to substitution (e.g., oleylamine).
- **1-Bromohexadecane-d33**
- A high-boiling point, non-polar solvent (e.g., 1-octadecene)
- Inert gas (e.g., Argon or Nitrogen)

Procedure:

- A dispersion of the nanoparticles in the high-boiling point solvent is prepared in a reaction flask.
- The system is degassed and placed under an inert atmosphere.
- **1-Bromohexadecane-d33** is injected into the flask.
- The mixture is heated to a high temperature (e.g., 180-220 °C) and stirred for several hours to facilitate the ligand exchange reaction.
- After cooling, the functionalized nanoparticles are precipitated by adding a polar non-solvent (e.g., ethanol) and collected by centrifugation.
- The washing and precipitation steps are repeated to remove excess reagents.
- The final product, deuterated hexadecyl-capped nanoparticles, is redispersed in a suitable non-polar solvent.



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Caption: Workflow for nanoparticle functionalization.

Conclusion

1-Bromohexadecane-d33 is a specialized chemical reagent with significant potential in drug development and advanced materials science. Its primary value lies in the introduction of a deuterated long-alkyl chain, which can be leveraged to study and control metabolic pathways or to probe the structure and dynamics of nanomaterials. The synthetic routes are accessible, and its applications, though specialized, are at the forefront of chemical and biomedical research.

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